

4-Methylphthalic anhydride chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Methylphthalic anhydride

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4-Methylphthalic Anhydride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4-Methylphthalic anhydride**, a significant chemical intermediate. It covers its chemical identity, physical and chemical properties, synthesis protocols, and key applications, with a focus on data relevant to research and development.

Chemical Structure and IUPAC Name

4-Methylphthalic anhydride is an aromatic organic compound and a derivative of phthalic anhydride.^[1] Its structure consists of a benzene ring fused to a five-membered anhydride ring, with a methyl group substituent on the benzene ring.

The IUPAC name for this compound is 5-methyl-2-benzofuran-1,3-dione.^{[2][3]}

Below is a 2D representation of the chemical structure of **4-Methylphthalic anhydride**.

Caption: 2D Chemical Structure of **4-Methylphthalic Anhydride**.

Physicochemical Properties

The key physical and chemical properties of **4-Methylphthalic anhydride** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₆ O ₃	[2] [3] [4]
Molecular Weight	162.14 g/mol	[2] [4]
IUPAC Name	5-methyl-2-benzofuran-1,3-dione	[2] [3]
CAS Number	19438-61-0	[1] [2] [3]
Appearance	White to yellow-orange crystalline powder or flakes	[1] [3]
Melting Point	88-93 °C	[3] [5] [6]
Boiling Point	295 °C (lit.)	[6] [7]
Solubility	Insoluble in water	[1]
Stability	Stable at room temperature in closed containers under normal storage and handling conditions.	[1]

Synthesis and Experimental Protocols

4-Methylphthalic anhydride is primarily synthesized through a multi-step process. A common method involves the Diels-Alder reaction of isoprene with maleic anhydride, followed by a dehydrogenation step.

Experimental Protocol: Synthesis via Diels-Alder Reaction and Dehydrogenation

This protocol is based on methods described in the patent literature for the preparation of substituted phthalic anhydrides.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Step 1: Formation of 4-methyl-1,2,3,6-tetrahydrophthalic anhydride

- **Reaction Setup:** In a suitable reaction vessel, maleic anhydride is reacted with isoprene.
- **Reaction Conditions:** The reaction is typically carried out at an elevated temperature to ensure the completion of the Diels-Alder cycloaddition.
- **Work-up:** Excess isoprene is removed from the reaction mixture, yielding molten 4-methyl-1,2,3,6-tetrahydrophthalic anhydride.[8]

Step 2: Dehydrogenation to **4-Methylphthalic anhydride**

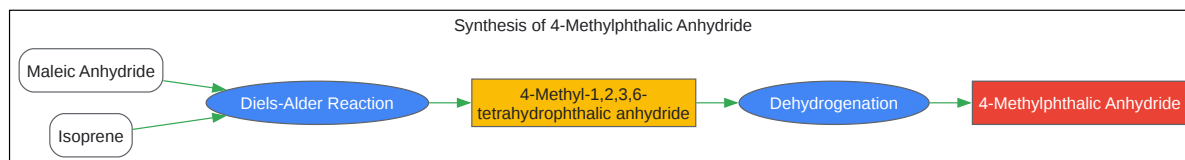
Two common methods for the dehydrogenation of the intermediate are described below:

Method A: Dehydrogenation with Bromine[8][10]

- **Reaction Setup:** The molten 4-methyl-1,2,3,6-tetrahydrophthalic anhydride is reacted with bromine in the presence of a catalytic amount of an acid acceptor, such as dimethylformamide (DMF) or pyridine.[8][10]
- **Reaction Conditions:** The reaction temperature is carefully controlled and gradually increased to facilitate the reaction and the removal of hydrogen bromide.[8]
- **Isolation:** The resulting crude **4-methylphthalic anhydride** is then purified by distillation.[8]

Method B: Dehydrogenation with Sulfur[9]

- **Reaction Setup:** 4-methyl-1,2,3,6-tetrahydrophthalic anhydride is reacted with sulfur in the presence of a catalyst system, typically comprising zinc oxide and 2-mercaptobenzothiazole.[9]
- **Reaction Conditions:** This reaction is carried out at elevated temperatures, generally in the range of 190°C to 220°C.[9]
- **By-product Conversion:** A thio derivative by-product may form, which can be further reacted with water in the presence of a base to yield additional **4-methylphthalic anhydride**.[9]



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Caption: Synthetic pathway for **4-Methylphthalic Anhydride**.

Reactivity and Applications

4-Methylphthalic anhydride is a versatile chemical intermediate due to the reactivity of its anhydride group. It readily undergoes reactions with nucleophiles such as alcohols, amines, and water.^[1] This reactivity makes it a valuable building block in various chemical syntheses.

Key Applications:

- **Polymer Synthesis:** It is utilized in the production of polyesters and epoxy resins, where it can act as a crosslinking agent.^[1]
- **Chemical Intermediate:** It serves as a precursor in the synthesis of a range of other chemicals, including herbicides and dyes.^{[1][6]}
- **Pharmaceutical Synthesis:** **4-Methylphthalic anhydride** is also employed as an intermediate in the preparation of pharmaceutical compounds.^[1]

Safety Information

4-Methylphthalic anhydride is classified as an irritant.^[2] It can cause skin and serious eye irritation.^[1] It may also cause respiratory irritation.^[1] Appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling this chemical to minimize exposure.^[1]

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